

# Essential Safety and Operational Guide for Handling RG2833

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## Compound of Interest

Compound Name:	RG2833
CAS No.:	1215493-56-3
Cat. No.:	B610454

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for the brain-penetrant histone deacetylase (HDAC) inhibitor, **RG2833** (also known as RGFP109). Adherence to these guidelines is critical to ensure personal safety and maintain experimental integrity.

## I. Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **RG2833** is not publicly available, the following personal protective equipment is mandatory for handling the compound based on standard laboratory procedures for chemical reagents.



## FULL PROTOCOL TRUNCATED

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## II. Chemical and Physical Properties

A summary of the key physical and chemical properties of **RG2833** is provided below.



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## III. Storage and Stability

Proper storage is crucial to maintain the integrity of **RG2833**.



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Note: Shipped under ambient temperature as a non-hazardous chemical, stable for a few weeks during ordinary shipping.

## IV. Solubility

**RG2833** is soluble in several common laboratory solvents.



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For in vivo studies, various formulations are suggested, such as 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline.

## V. Operational Procedures: Handling and Disposal Workflow

The following diagram outlines the standard operating procedure for handling **RG2833** from receipt to disposal.



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Caption: Workflow for the safe handling and disposal of **RG2833**.

## VI. Mechanism of Action: HDAC Inhibition

**RG2833** is a potent and brain-penetrant inhibitor of histone deacetylases (HDACs), with particular activity against HDAC1 and HDAC3.<sup>[1][2]</sup> By inhibiting these enzymes, **RG2833** prevents the removal of acetyl groups from histones, leading to a more open chromatin structure and the re-expression of certain genes.<sup>[1]</sup>



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Caption: **RG2833** inhibits HDAC1/3, preventing histone deacetylation.

## VII. Experimental Protocols

While specific experimental protocols will vary depending on the research question, the following provides general guidance based on available literature.

### In Vitro Studies

- Cell Culture: **RG2833** has been used to treat peripheral blood mononuclear cells (PBMCs) from patients with Friedreich's ataxia.[3][4]
- Concentration: It is highly active in the concentration range of 1 to 10  $\mu\text{M}$ . [5][6]
- Stock Solutions: Prepare a concentrated stock solution in DMSO. For working solutions, dilute the stock in the appropriate cell culture medium.

### In Vivo Studies

- Animal Models: **RG2833** has been used in mouse models of Friedreich's ataxia.[3][4]
- Administration: It can be administered via subcutaneous injection or oral gavage.[2][5]
- Dosage: Doses ranging from 30 mg/kg to 150 mg/kg have been reported in mice.[2][3]
- Formulation for Injection: A common formulation involves dissolving **RG2833** in a mixture of solvents, such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[2]

## VIII. Emergency Procedures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.

- Inhalation: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Wash out mouth with water provided the person is conscious. Call a physician. Do not induce vomiting.

This guide is intended to provide essential information for the safe handling of **RG2833**. Always consult your institution's safety protocols and guidelines before beginning any new experimental work.

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